

health and safety data for 4-(benzyloxy)aniline

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Compound of Interest

Compound Name: 4-(benzyloxy)aniline

Cat. No.: B124853

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An In-depth Technical Guide to the Health and Safety of 4-(Benzyloxy)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety data currently available for **4-(benzyloxy)aniline** (CAS No. 6373-46-2) and its hydrochloride salt (CAS No. 51388-20-6). The information is intended to support safe handling, storage, and use of this compound in a research and development setting.

Chemical and Physical Properties

4-(Benzyloxy)aniline is a solid organic compound.^[1] The following tables summarize the key physical and chemical properties for both the free base and its hydrochloride salt.

Table 1: Physical and Chemical Properties of **4-(Benzyloxy)aniline**

Property	Value	Reference(s)
CAS Number	6373-46-2	[2]
Molecular Formula	C ₁₃ H ₁₃ NO	[2]
Molecular Weight	199.25 g/mol	[2]
Appearance	White to gray to brown powder or crystal	[3]
Melting Point	54-55 °C	[3]
Boiling Point	161-164 °C at 0.25 Torr	[3]
Solubility	Soluble in alcohols, chlorinated hydrocarbons, and ether solvents; slightly soluble in water.	[3][4]
pKa	5.17 ± 0.10 (Predicted)	[3]
Storage Temperature	Room temperature, in a dark, inert atmosphere.	[3][5]

Table 2: Physical and Chemical Properties of **4-(Benzyloxy)aniline** Hydrochloride

Property	Value	Reference(s)
CAS Number	51388-20-6	[6][7]
Molecular Formula	C ₁₃ H ₁₄ ClNO	[7]
Molecular Weight	235.71 g/mol	[6][7]
Appearance	Off-white to beige and faint brown to light brown powder or crystals.	[7]
Melting Point	228 °C (decomposition)	[6][7]
Storage Conditions	Store desiccated at -20°C or at room temperature.	[8][9]

Hazard Identification and GHS Classification


4-(Benzyloxy)aniline is classified as a hazardous substance. The GHS classification is summarized in the table below.

Table 3: GHS Hazard Classification for **4-(Benzyloxy)aniline**

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[10]
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[2][10]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[2][10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	[2]

The hydrochloride salt is also classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.[2][5][10]

Hazard Pictograms:

 alt text

Signal Word: Warning[2][10]

Toxicological Data

Quantitative toxicological data for **4-(benzyloxy)aniline** is limited in publicly available literature.

Table 4: Acute Toxicity Data

Route	Species	Endpoint	Value	Compound Form	Reference(s)
Oral	Rat	LD50	>300 - <2000 mg/kg	Hydrochloride	[4] [5] [11]
Dermal	Data Not Available	LD50	Data Not Available	Free Base	
Inhalation	Data Not Available	LC50	Data Not Available	Free Base	

Due to the lack of specific data for **4-(benzyloxy)aniline**, data for the parent compound, aniline, is provided for context.

Table 5: Acute Toxicity Data for Aniline (CAS No. 62-53-3)

Route	Species	Endpoint	Value	Reference(s)
Oral	Rat	LD50	250 mg/kg	[12]
Dermal	Rabbit	LD50	820 mg/kg	[12]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **4-(benzyloxy)aniline** are not readily available. The following are generalized methodologies based on OECD guidelines for key toxicological endpoints.

4.1. Acute Oral Toxicity (Based on OECD Guideline 423)

- Principle: A stepwise procedure with the use of a limited number of animals at each step. The method uses the mortality of animals to determine the acute oral toxicity.
- Test Animals: Typically, young adult rats of a single sex (usually females) are used.
- Procedure: A single dose of the substance is administered by gavage. Animals are observed for mortality and clinical signs of toxicity for at least 14 days.

- Endpoint: The LD50 is estimated based on the observed mortalities.

4.2. Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

- Principle: The substance is applied to a small area of skin of an animal and the degree of irritation is observed and scored.
- Test Animals: Albino rabbits are typically used.
- Procedure: A small amount of the test substance is applied to a shaved patch of skin and covered with a gauze patch for a set period (e.g., 4 hours). The skin is then observed for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Endpoint: The primary irritation index is calculated based on the scores for erythema and edema.

4.3. Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

- Principle: A single dose of the substance is applied to the eye of an animal to assess the potential for eye irritation or corrosion.[\[13\]](#)[\[14\]](#)
- Test Animals: Albino rabbits are typically used.[\[14\]](#)
- Procedure: A small amount of the test substance is instilled into the conjunctival sac of one eye. The eye is observed for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after application.[\[13\]](#)
- Endpoint: The degree of eye irritation is scored based on the observed effects.

Health and Safety Recommendations

5.1. First Aid Measures

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[10\]](#)

- Skin Contact: Wash thoroughly with soap and plenty of water. Seek medical attention if irritation occurs.[10]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open. Seek medical attention.[10]
- Ingestion: Do not induce vomiting. Give water to drink. Seek medical attention.[10]

5.2. Handling and Storage

- Handling: Avoid prolonged use and all direct contact with the material. Do not breathe dust or vapor. Wash thoroughly after handling. Use in a well-ventilated area.[10]
- Storage: Keep container tightly closed. Store in a cool, dry, well-ventilated area.[10] Store in a dark place under an inert atmosphere.[3]

5.3. Exposure Controls and Personal Protective Equipment (PPE)

- Engineering Controls: Use in a well-ventilated area. A fume hood is recommended.[2]
- Eye/Face Protection: Wear chemical safety goggles or a face shield.[2][10]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and protective clothing.[2][10]
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator. [2][10]

Fire and Explosion Hazard Data

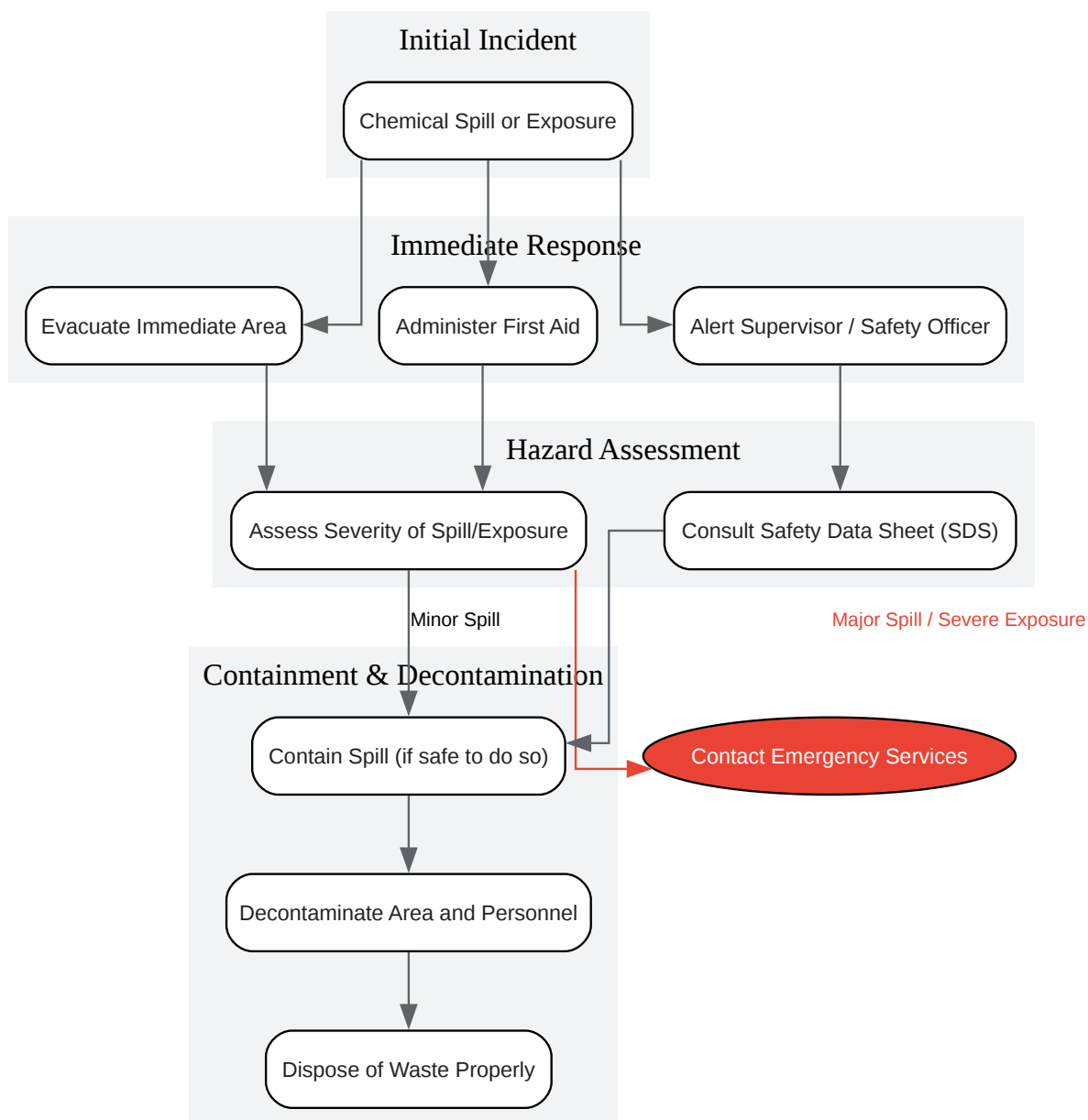
- Extinguishing Media: Use carbon dioxide, dry chemical powder, or alcohol-resistant foam. [10]
- Hazardous Combustion Products: May evolve carbon monoxide, carbon dioxide, and nitrogen oxides.[10]
- Special Firefighting Procedures: Wear self-contained breathing apparatus and protective clothing.[10]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[\[10\]](#)
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[\[10\]](#)
- Hazardous Decomposition Products: May evolve carbon monoxide, carbon dioxide, and nitrogen oxides under fire conditions.[\[10\]](#)

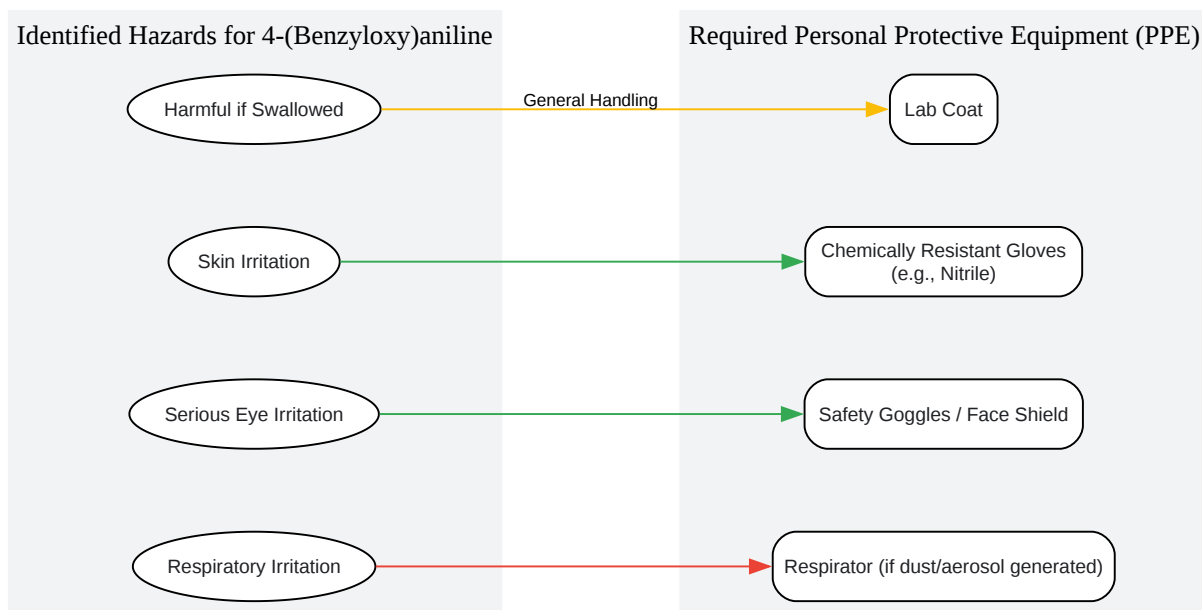
Visualizations

The following diagrams provide logical workflows for handling and responding to incidents involving **4-(benzyloxy)aniline**.



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Caption: A generalized workflow for responding to a chemical incident.



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Caption: A logical guide for selecting PPE based on identified hazards.

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